

Technical Guide: Sodium Propane-1-sulfonate Hydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium Propane-1-sulfonate Hydrate

Cat. No.: B1593182

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For Researchers, Scientists, and Drug Development Professionals

CAS Number: 304672-01-3

Introduction

Sodium Propane-1-sulfonate Hydrate is an organic sodium salt. This document provides a comprehensive overview of its chemical and physical properties, available experimental protocols for the synthesis of related compounds, and its applications, particularly within the realms of chemical synthesis and materials science.

Chemical and Physical Properties

The quantitative data for **Sodium Propane-1-sulfonate Hydrate** (CAS: 304672-01-3) is summarized in the table below. This information has been compiled from various chemical suppliers and databases.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Property	Value	Source
Molecular Formula	$\text{C}_3\text{H}_7\text{NaO}_3\text{S}\cdot\text{H}_2\text{O}$	[2][5]
Molecular Weight	164.16 g/mol	[2][3][4][5]
Appearance	White to off-white crystalline solid	[1]
Purity	≥98% or 99%	[1][2][3][4]
Melting Point	250 °C (decomposes)	[2][3][4]
Solubility	Soluble in water (10% solution is clear and colorless)	[2][3][4]
Synonyms	1-Propanesulfonic acid sodium salt monohydrate, Sodium 1-propanesulfonate monohydrate	[2][3][4][7]

Experimental Protocols

While specific experimental protocols for the direct synthesis of **Sodium Propane-1-sulfonate Hydrate** are not readily available in the public domain, the synthesis of structurally related sulfonates is well-documented in patent literature. The following protocols for the synthesis of sodium 3-mercapto-propanesulfonate (MPS) and sodium polydithio-dipropyl sulfonate (SPS) can be adapted by researchers.

Synthesis of Sodium 3-mercapto-propanesulfonate (MPS)

This procedure is based on the reaction of sodium hydrosulfide with 1,3-propane sultone.[8][9]

Materials:

- Sodium methoxide
- Organic solvent (e.g., methanol)

- Hydrogen sulfide gas
- 1,3-propane sultone (PS)

Procedure:

- Dissolve sodium methoxide in an organic solvent.
- Introduce hydrogen sulfide gas into the solution while stirring under controlled temperature conditions (10-40 °C) to produce high-purity sodium hydrosulfide.
- Add 1,3-propane sultone to the sodium hydrosulfide solution, maintaining the temperature between 10-40 °C.
- After the initial reaction, the temperature is raised to 50-60 °C for approximately one hour.
- Cool the reaction mixture to 15-35 °C.
- The resulting solid, sodium 3-mercapto-propanesulfonate, is isolated by filtration.

Synthesis of Sodium Polydithio-dipropyl Sulfonate (SPS) from MPS

This protocol describes the oxidative coupling of MPS to form SPS.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Materials:

- Sodium 3-mercapto-propanesulfonate (MPS) solution
- Oxidizing agent (e.g., tert-butyl hydroperoxide or hydrogen peroxide)
- Methanol

Procedure:

- To the MPS solution obtained from the previous synthesis, add the oxidizing agent.
- The reaction mixture is heated to 50-60 °C and maintained for 3-5 hours.

- Further, the temperature is increased to 70-80 °C for 1-3 hours.
- After the reaction is complete, the solution is decolorized and dehydrated.
- Methanol is added to precipitate the product.
- The solid sodium polydithio-dipropyl sulfonate is collected by filtration and dried.

Visualization of Synthetic Workflow

The following diagram illustrates a generalized workflow for the synthesis of sodium alkane sulfonates, based on the protocols described above.

Caption: Generalized workflow for the synthesis of sodium alkane sulfonates.

Applications in Research and Development

Sodium Propane-1-sulfonate and its derivatives are utilized in various scientific and industrial applications:

- **Surfactant and Emulsifier:** Due to its amphiphilic nature, it is used as a surfactant in detergents and emulsifiers.[\[1\]](#)
- **Biochemical Research:** It can be employed as a stabilizing agent for proteins and enzymes. [\[1\]](#)
- **Electrodeposition:** The related compound, 3-mercapto-1-propanesulfonic acid (MPSA), is a key additive in copper electrodeposition for the fabrication of microelectronics. It acts as an accelerator and brightener, influencing the morphology and structure of the deposited copper films.
- **Drug Development:** While not a common active pharmaceutical ingredient itself, sulfonate salts are important in drug development for forming stable and soluble salts of active compounds.[\[13\]](#) The study of the solubility and stability of drugs can involve the use of such compounds.[\[13\]](#)

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References

- 1. cymitquimica.com [cymitquimica.com]
- 2. Sodium 1-propanesulfonate 99 304672-01-3 [sigmaaldrich.com]
- 3. Sodium 1-propanesulfonate 99 304672-01-3 [sigmaaldrich.com]
- 4. Sodium 1-propanesulfonate 99 304672-01-3 [sigmaaldrich.com]
- 5. chemimpex.com [chemimpex.com]
- 6. rosewachem.com [rosewachem.com]
- 7. molecularinfo.com [molecularinfo.com]
- 8. CN101624361B - Synthetic method of high-purity 3-mercapto propyl-sodium sulfonate - Google Patents [patents.google.com]
- 9. CN101519369B - Synthetic method of sodium polydithio-dipropyl sulfonate - Google Patents [patents.google.com]
- 10. CN106946753A - The synthesis technique of sodium polydithio-dipropyl sulfonate - Google Patents [patents.google.com]
- 11. Synthetic method of sodium polydithio-dipropyl sulfonate - Eureka | Patsnap [eureka.patsnap.com]
- 12. CN101519369A - Synthetic method of sodium polydithio-dipropyl sulfonate - Google Patents [patents.google.com]
- 13. alfa-chemical.com [alfa-chemical.com]
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